

biological activity of 4-Methyl-5-nonanol

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Compound of Interest

Compound Name: 4-Methyl-5-nonanol

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An In-depth Technical Guide on the Biological Activity of **4-Methyl-5-nonanol**

For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Methyl-5-nonanol, also known as ferrugineol, is a branched-chain secondary alcohol that functions as a potent aggregation pheromone for several economically significant coleopteran pests, most notably the Red Palm Weevil (*Rhynchophorus ferrugineus*) and the Sugarcane Weevil (*Metamasius hemipterus*).^{[1][2]} This technical guide provides a comprehensive overview of the biological activity of **4-Methyl-5-nonanol**, focusing on its mechanism of action, synergistic interactions, and the experimental protocols used to evaluate its efficacy. This information is critical for researchers and professionals involved in the development of semiochemical-based pest management strategies.

Mechanism of Action: Olfactory Signal Transduction

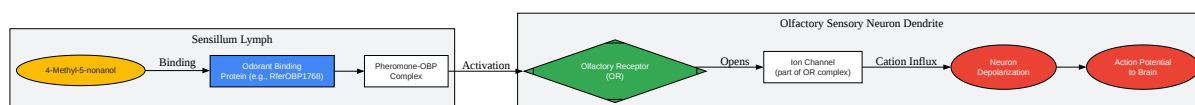
The biological activity of **4-Methyl-5-nonanol** is initiated upon its detection by the olfactory system of susceptible weevil species. The process of olfactory signal transduction in insects is a complex cascade of events that converts a chemical signal into an electrical signal, ultimately leading to a behavioral response.^{[1][3][4]}

At the molecular level, **4-Methyl-5-nonanol** interacts with specific odorant binding proteins (OBPs) located in the sensillum lymph of the insect's antennae.^{[5][6][7]} These small, soluble proteins are responsible for capturing and transporting hydrophobic odorant molecules like **4-Methyl-5-nonanol** across the aqueous lymph to the olfactory receptors (ORs) housed on the

dendritic membrane of olfactory sensory neurons (OSNs).[3][4] In the Red Palm Weevil, the antenna-specific OBP, RferOBP1768, has been identified as playing a crucial role in the binding and transport of **4-Methyl-5-nonanol**. [6][8] Silencing of the gene encoding for RferOBP1768 has been shown to significantly reduce the weevil's behavioral response to this pheromone.[6][8]

The binding of **4-Methyl-5-nonanol** to its cognate OR, which is a ligand-gated ion channel, triggers the opening of the channel and an influx of cations.[9][10] This influx depolarizes the OSN, generating an action potential that is transmitted to the antennal lobe of the insect's brain for processing.[1][4] The brain then integrates this information, leading to the characteristic aggregation behavior.[7]

Olfactory Signal Transduction Pathway



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Figure 1. Generalized signaling pathway of **4-Methyl-5-nonanol** in insect olfaction.

Synergistic and Additive Effects

The biological activity of **4-Methyl-5-nonanol** is significantly enhanced when presented in combination with other semiochemicals.

- **4-Methyl-5-nonanone**: This ketone is often found alongside **4-Methyl-5-nonanol** in the natural pheromone blend of the Red Palm Weevil.[2][11] A typical ratio of 9:1 (**4-Methyl-5-nonanol** : **4-Methyl-5-nonanone**) is highly attractive to both sexes.[12] This synergistic interaction is crucial for maximizing trap captures in pest management programs.[13]

- **Host Plant Volatiles (Kairomones):** Fermenting plant material, such as coconut, sugarcane, or dates, releases volatile compounds that act as kairomones, further increasing the attractiveness of the pheromone lure.^{[11][14][15]} The addition of food baits to pheromone traps can increase weevil capture rates by several fold.^[15]

Quantitative Bioactivity Data

The efficacy of **4-Methyl-5-nonanol**-baited traps is typically quantified by the number of weevils captured over a specific period. The following table summarizes representative data on trap catches for the Red Palm Weevil using different attractant combinations.

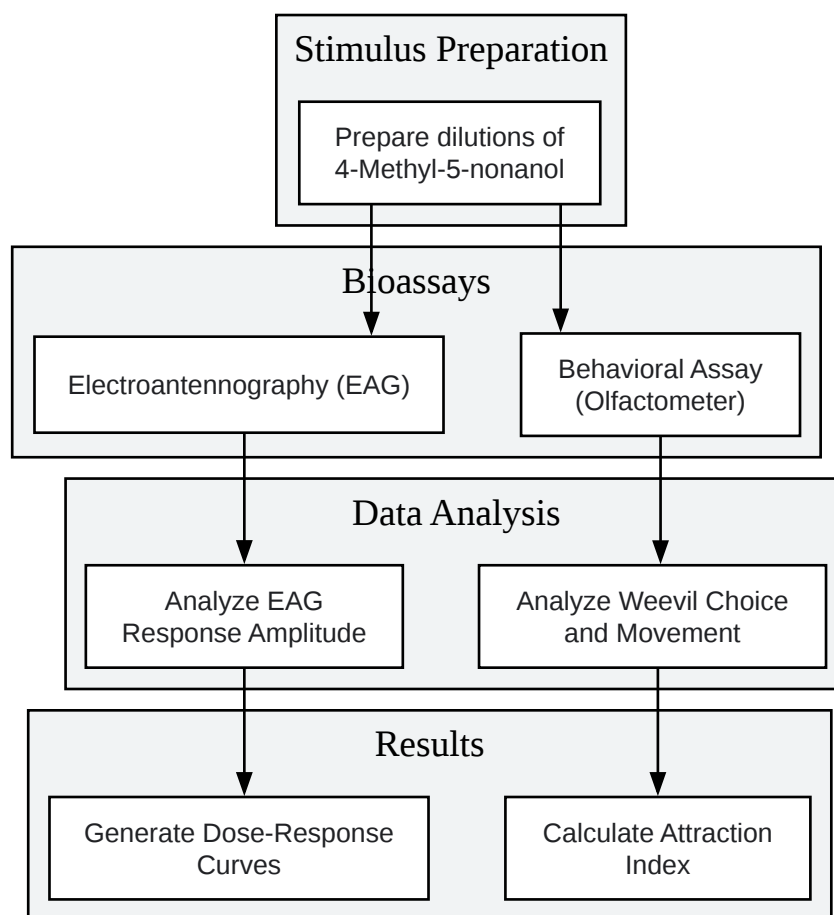
Lure Composition	Release Rate (mg/day)	Mean Weevil Catch (weevils/trap/day)	Study Duration (days)
Synthetic ferrugineol (4-Methyl-5-nonanol)	3-10	Varies with season	-
Pheromone + Food Bait	3-10	Increased capture by 6.95 times vs. pheromone alone	-
Pheromone + Food Bait + Ethyl Acetate	3-10 (pheromone)	Increased capture by 3.14 times vs. pheromone alone	-
Newly Synthesized Pheromone	5-20	2.69 times more than commercial pheromone	-

Data compiled from a study on Red Palm Weevil management in the United Arab Emirates.^[15]

Experimental Protocols

The biological activity of **4-Methyl-5-nonanol** is primarily assessed through electrophysiological and behavioral assays.

Experimental Workflow for Bioactivity Assessment



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